

Section 1: Core Chemical Identity and Physical Characteristics

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Compound of Interest

Compound Name: *Biphenyl-d10*

Cat. No.: *B048426*

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Biphenyl-d10, also known as deca-deuterated biphenyl, is an aromatic hydrocarbon where all ten hydrogen atoms on the biphenyl structure have been replaced with deuterium. This isotopic labeling makes it an invaluable tool in analytical chemistry, particularly for tracer and dilution analysis, without significantly altering its chemical reactivity compared to its non-deuterated counterpart.^[3]

The physical properties of a compound dictate its behavior under laboratory conditions and inform the necessary handling and storage protocols. **Biphenyl-d10** is a solid at room temperature, which requires specific precautions to avoid inhalation of dust particles.^{[4][5]}

Property	Value	Source(s)
CAS Number	1486-01-7	[1] [6]
Molecular Formula	C ₁₂ D ₁₀	[1] [6]
Molecular Weight	164.27 g/mol	[4] [7] [8]
Appearance	White to faintly yellow crystalline solid/powder	[4] [9]
Melting Point	70 - 72 °C	[1] [3]
Boiling Point	~255 °C	[5]
Flash Point	110 °C (230 °F) - closed cup	
Solubility	Insoluble in water; soluble in many organic solvents	[10]

Section 2: Hazard Identification and Toxicological Profile

According to the Globally Harmonized System (GHS), **Biphenyl-d10** is classified with several key hazards that users must be aware of. The primary routes of occupational exposure are inhalation and skin or eye contact.[\[6\]](#)

- Skin Irritation (Category 2): Causes skin irritation.[\[4\]](#)[\[6\]](#)
- Eye Irritation (Category 2): Causes serious eye irritation.[\[4\]](#)[\[6\]](#)
- Specific Target Organ Toxicity - Single Exposure (STOT SE 3): May cause respiratory irritation.[\[4\]](#)[\[6\]](#)
- Hazardous to the Aquatic Environment: Very toxic to aquatic life with long-lasting effects (Acute Category 1, Chronic Category 1).[\[1\]](#)

The toxicological data indicates that while **Biphenyl-d10** is not classified as acutely toxic via ingestion or dermal contact, its irritant properties are significant.[\[11\]](#) The primary concern with single-exposure events is irritation to the respiratory tract, eyes, and skin.[\[6\]](#) Chronic exposure

data is limited for the deuterated form, but the profile of the parent compound, Biphenyl, suggests potential for liver and nervous system effects with prolonged exposure.[\[4\]](#)

Primary Hazard Relationships for **Biphenyl-d10**

Section 3: Protocols for Safe Handling and Storage

Adherence to strict handling and storage protocols is the most effective way to mitigate the risks associated with **Biphenyl-d10**. The causality behind these procedures is rooted in preventing the generation and inhalation of dust, avoiding skin and eye contact, and ensuring chemical stability.

Experimental Protocol: Weighing and Handling Solid Biphenyl-d10

- Preparation: Before handling, ensure the designated work area (e.g., a chemical fume hood or ventilated balance enclosure) is clean and uncluttered. Confirm that the safety shower and eyewash station are accessible and operational.
- Engineering Controls: Always handle the solid material within a certified chemical fume hood or a powder containment hood to utilize local exhaust ventilation.[\[2\]](#) This is critical to prevent inhalation of dust particles that can cause respiratory irritation.[\[6\]](#)
- Personal Protective Equipment (PPE): Don appropriate PPE as detailed in Section 4. This must include nitrile gloves, a lab coat, and chemical safety goggles.[\[2\]](#)
- Static Control: Take precautionary measures against static discharge, as fine dust can form explosive mixtures with air.[\[12\]](#) Use grounding straps and ensure containers are bonded and grounded when transferring large quantities.[\[12\]](#)
- Weighing: Use a dedicated spatula for transferring the powder. Avoid scooping actions that could generate airborne dust. Instead, gently push the material from the stock container onto the weigh paper or into the vessel.
- Post-Handling: Once the desired amount is weighed, securely close the primary container. Clean any residual dust from the spatula and the weighing area using a damp cloth or a HEPA-filtered vacuum. Do not use compressed air.

- Hygiene: Wash hands thoroughly with soap and water after handling is complete and before leaving the laboratory.[12] Do not eat, drink, or smoke in work areas where chemicals are handled.[1]

Storage Requirements

Proper storage is essential for maintaining the chemical's integrity and preventing accidents.

- Container: Keep the container tightly closed and store in a dry place.[5] This prevents potential degradation from moisture and contamination.
- Ventilation: Store in a well-ventilated area.[1]
- Incompatibilities: Store away from incompatible materials, particularly strong oxidizers.[12]
- General Hygiene: Never store chemicals in containers normally used for food or drink, and keep them separate from food and animal feedstuffs.[1]

Section 4: Exposure Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure control is crucial. Engineering controls, such as fume hoods, are the primary defense, with PPE serving as the essential final barrier.

Control Measure	Specification & Rationale	Source(s)
Engineering Controls	Local and General Ventilation: Use in a well-ventilated area, preferably within a chemical fume hood, to keep airborne concentrations below exposure limits and prevent respiratory irritation.	[2][12]
Eye/Face Protection	Chemical Safety Goggles: Wear snug-fitting goggles to protect against dust particles causing serious eye irritation. A face shield may be required for larger quantities.	[2]
Skin Protection	Protective Gloves: Wear nitrile or isobutene-isoprene (butyl) rubber gloves. Breakthrough times are noted to be greater than 30 minutes.	[2][12]
Lab Coat/Protective Clothing:	Wear a lab coat to prevent skin contact. Immediately remove and launder any contaminated clothing.	[1]
Respiratory Protection	Particulate Filter: If dusts are generated and engineering controls are insufficient, use a NIOSH-approved respirator with a particulate filter (e.g., N95, P100).	[2][5]

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C{Risk of Aerosolization?};
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D[Standard PPE:
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- Safety Goggles

- Nitrile Gloves

- Lab Coat];

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E[Engineering Control:
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Ventilated Enclosure];
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(e.g., N95/P100 Respirator)];
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D --> B;
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B -- "No (e.g., handling sealed solution)" --> G;
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PPE & Engineering Control Selection Workflow

Section 5: Emergency Response Protocols

In the event of an exposure or spill, a rapid and informed response is critical to minimizing harm.

First-Aid Measures

The immediate goal of first aid is to remove the substance from the affected person and seek medical attention if symptoms persist.

- General Advice: Do not leave the affected person unattended.[\[1\]](#) Remove them from the area of exposure and take off all contaminated clothing immediately.[\[12\]](#)
- Inhalation: If inhaled, move the person into fresh air.[\[12\]](#) If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical assistance.[\[1\]](#) Consult a physician if respiratory tract irritation occurs.[\[12\]](#)
- Skin Contact: Immediately rinse the affected skin area with plenty of water.[\[1\]](#)
- Eye Contact: Immediately and copiously irrigate the eyes with clean, fresh water for at least 10-15 minutes, holding the eyelids apart.[\[12\]](#) Remove contact lenses if present and easy to do.[\[1\]](#)

- Ingestion: Rinse the mouth with water if the person is conscious.[12] Do NOT induce vomiting.
[1] Seek medical advice.

Fire-Fighting Protocol

Biphenyl-d10 is a combustible solid, and its dust can form explosive mixtures in the air.[5][12]

- Suitable Extinguishing Media: Use water spray, foam, or ABC-powder.[12]
- Unsuitable Media: Do not use a direct water jet, as it can scatter the dust and create an explosion hazard.[12]
- Hazards: In a fire, hazardous combustion products such as carbon monoxide (CO) and carbon dioxide (CO₂) will be produced.[12] Firefighters must not breathe fumes and should wear self-contained breathing apparatus.[5]
- Environmental Protection: Do not allow firefighting water to enter drains or water courses, as the substance is toxic to aquatic life.[12] Collect contaminated water separately.[1]

Accidental Release (Spill) Protocol

- Evacuate & Secure: For non-emergency personnel, evacuate the immediate area.[5] For emergency responders, wear appropriate PPE, including respiratory protection.[12]
- Environmental Precautions: Prevent the spill from entering drains, surface water, or ground water by covering drains if necessary.[2]
- Containment & Cleanup:
 - Carefully take up the material mechanically (e.g., with a shovel or HEPA-filtered vacuum).[12]
 - Avoid actions that generate dust clouds.[13]
 - Place the spilled material into appropriate, labeled containers for disposal.[2]
- Ventilation: Ventilate the affected area after cleanup is complete.[12]

Section 6: Stability, Reactivity, and Disposal

- Reactivity and Stability: **Biphenyl-d10** is stable under recommended storage conditions.[1][8] No hazardous reactions are known under normal use.[12]
- Conditions to Avoid: While no specific conditions are cited, avoiding the generation of fine dust is crucial to prevent explosion risks.[1]
- Incompatible Materials: Avoid contact with strong oxidizers.[12]
- Disposal Considerations: Waste material must be disposed of in accordance with local, regional, and national regulations.[5] Given its classification as very toxic to aquatic life, it must not be released into the environment and should be handled as hazardous waste.[1][5]

Conclusion

Biphenyl-d10 is a vital tool for the scientific community, but its use demands a professional respect for its inherent hazards. The core principles of its safe handling revolve around the diligent control of its solid, dust-form—preventing inhalation, eye, and skin contact through a combination of robust engineering controls and appropriate personal protective equipment. Understanding its significant environmental toxicity underscores the critical importance of proper containment and disposal. By integrating the knowledge and protocols outlined in this guide, researchers can ensure both their personal safety and the integrity of their work.

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